

Essential Safety and Logistical Information for Handling Metolachlor-d6

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Compound of Interest

Compound Name: Metolachlor-d6

Cat. No.: B587433

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Metolachlor-d6**. It offers procedural guidance on safe handling, personal protective equipment (PPE), and disposal.

Physical and Chemical Properties

Property	Value
Chemical Formula	C ₁₅ H ₁₆ D ₆ ClNO ₂ [1]
Molecular Weight	289.83 g/mol [1][2]
Appearance	Tan to brown oily liquid[3]
Odor	Slightly sweet[3]
Solubility	Slightly soluble in water; soluble in most organic solvents
CAS Number	1219803-97-0

Hazard Identification and Precautionary Measures

Metolachlor-d6 is classified as harmful if swallowed or inhaled and may cause an allergic skin reaction. It is also toxic to aquatic life with long-lasting effects.

GHS Hazard Statements:

- H302: Harmful if swallowed
- H312: Harmful in contact with skin
- H315: Causes skin irritation
- H317: May cause an allergic skin reaction
- H318: Causes serious eye damage
- H332: Harmful if inhaled
- H410: Very toxic to aquatic life with long lasting effects

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P317: IF SWALLOWED: Get medical help.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE)

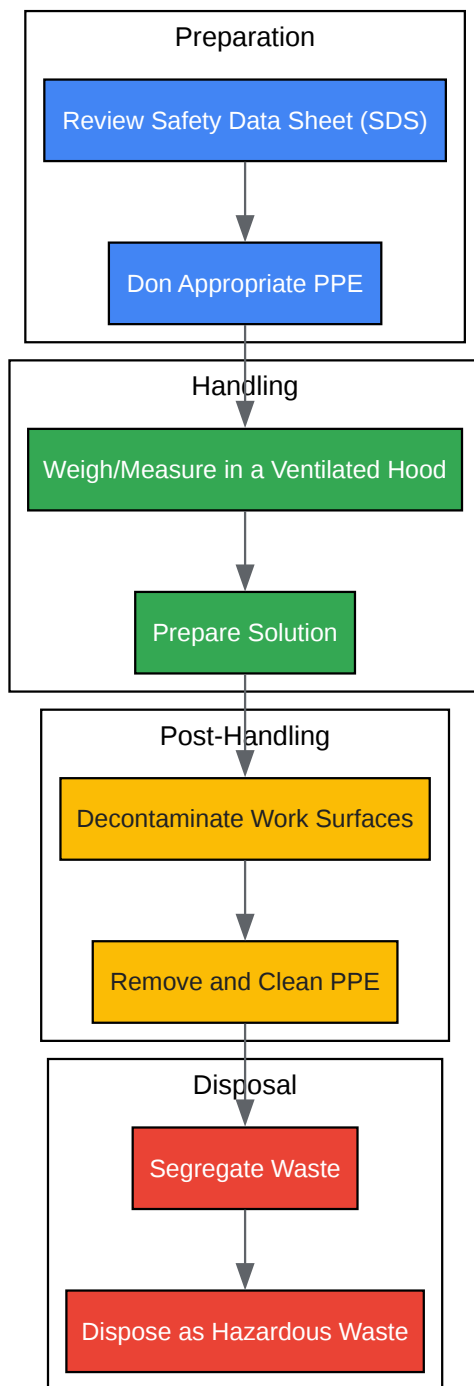
A comprehensive PPE strategy is crucial to minimize exposure when handling **Metolachlor-d6**. The following table outlines the recommended PPE for various activities.

Activity	Recommended PPE
Handling and Mixing (Concentrate)	Chemical-resistant suit (e.g., Tyvek®), chemical-resistant gloves (nitrile or butyl), chemical-resistant apron, unlined chemical-resistant boots, and a full-face respirator or safety goggles with a face shield.
Application (Diluted Solution)	Long-sleeved shirt and long pants, chemical-resistant gloves, closed-toe shoes and socks, and protective eyewear.
Cleaning and Spill Management	Chemical-resistant suit, chemical-resistant gloves, chemical-resistant boots, and a full-face respirator with appropriate cartridges.

Experimental Workflow and Handling Procedures

The following diagram outlines the standard workflow for handling **Metolachlor-d6** in a laboratory setting, emphasizing safety at each step.

Workflow for Handling Metolachlor-d6



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Workflow for handling **Metolachlor-d6**.

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before starting any work.
 - Ensure a properly functioning eyewash station and safety shower are readily accessible.
 - Put on all required personal protective equipment (PPE) as detailed in the table above.
- Handling and Solution Preparation:
 - Conduct all weighing and handling of the neat compound within a certified chemical fume hood or other ventilated enclosure.
 - When preparing solutions, add **Metolachlor-d6** to the solvent slowly to avoid splashing.
- Post-Handling and Decontamination:
 - After handling, thoroughly decontaminate all work surfaces with an appropriate cleaning agent.
 - Carefully remove PPE, avoiding contact with contaminated areas. Wash reusable PPE after each use and store it separately from personal clothing.

Disposal Plan

Proper disposal of **Metolachlor-d6** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation: All waste materials, including unused product, contaminated PPE, and cleaning materials, must be collected in designated, properly labeled, sealed containers for hazardous waste.
- Disposal Method: Dispose of the hazardous waste through a licensed waste disposal company. Do not dispose of it in the regular trash or pour it down the drain. Discharge into the environment must be avoided.
- Spill Management: In the event of a spill, contain the material using an inert absorbent such as sand or vermiculite. Collect the absorbed material into a sealed container for hazardous

waste disposal. Ensure the area is well-ventilated during cleanup.

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